

Introduction: A Chemist's Perspective on a Versatile Dithiol Building Block

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Compound of Interest

Compound Name: 4,5-Bis(mercaptomethyl)-o-xylene

CAS No.: 10230-61-2

Cat. No.: B159100

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As a Senior Application Scientist, I've encountered numerous reagents in chemical synthesis, each with its unique profile of reactivity, utility, and challenges. The compound **4,5-Bis(mercaptomethyl)-o-xylene**, registered under CAS number 10230-61-2, is a noteworthy molecule.^{[1][2][3][4][5][6][7][8]} At its core, it is an aromatic dithiol. The presence of two mercaptomethyl (-CH₂SH) groups on a dimethyl-substituted benzene ring makes it a structurally intriguing and highly functionalized building block.^{[6][9]} The thiol groups are well-known for their nucleophilicity, their propensity to undergo oxidation to form disulfide bridges, and their ability to chelate with metal ions. These intrinsic properties suggest its potential utility in fields ranging from polymer chemistry to materials science and the synthesis of complex heterocyclic structures. This guide aims to provide a comprehensive technical overview of this compound, synthesizing its known properties, safety protocols, and handling considerations for professionals in research and development.

Section 1: Chemical Identity and Physicochemical Profile

A precise understanding of a compound's identity and physical properties is the foundation of all subsequent experimental work. It ensures reproducibility and safety.

Nomenclature and Identifiers

The compound is known by several names, which can be critical when conducting literature and database searches. Its primary identifiers are consolidated below.

Identifier Type	Value	Source(s)
CAS Number	10230-61-2	[4][5][8]
IUPAC Name	[4,5-dimethyl-2-(sulfanylmethyl)phenyl]methanethiol	[4][5][8]
Common Name	4,5-Bis(mercaptomethyl)-o-xylene	[1][2][3][9]
Molecular Formula	C ₁₀ H ₁₄ S ₂	[2][3][4][5]
Molecular Weight	198.34 g/mol	[2][5][6][8]
InChI Key	NNGQXIUDFKIVKI-UHFFFAOYSA-N	[4][5][8]
SMILES	<chem>CC1=CC(=C(C=C1C)CS)CS</chem>	[4][5]
EC Number	233-551-2	[1][4]

A variety of synonyms are used across commercial and database sources, including 1,2-Dimethyl-4,5-bis(mercaptomethyl)benzene, 4,5-Dimethyl-o-xylylenedithiol, and Durene- α 1, α 2-dithiol.[2][3][5][6][8][9]

Physicochemical Properties

The physical state and solubility dictate how a substance is stored, handled, and used in reactions.

Property	Value	Source(s)
Physical State	Solid; appears as a crystal or powder at 20°C.	[3][8][9]
Color	White to very pale yellow or light yellow-orange.	[3][8][9]
Melting Point	65.0 to 69.0 °C	[8][9]
Boiling Point	295.69 °C (at 760 mmHg)	[2]
Solubility	Soluble in Chloroform. Data on water solubility is not readily available.	[3]

The relatively low melting point indicates that this compound can be gently melted for certain applications, though thermal stability must be considered. The thiol groups are susceptible to air oxidation, a process that can be accelerated by heat.

Section 2: Safety, Handling, and Toxicology

From an EHS (Environment, Health, and Safety) perspective, understanding the hazard profile is non-negotiable. The available data classifies this compound as an irritant with potential for organ toxicity upon repeated exposure.

GHS Hazard Classification

The Globally Harmonized System (GHS) provides a clear framework for the hazards associated with this chemical.

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	[2][4]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation.	[2][4]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure.	[2]
Hazardous to the Aquatic Environment (Long-term)	4	H413: May cause long lasting harmful effects to aquatic life.	[2]

The signal word associated with these classifications is "Danger" or "Warning".[1][2][4]

Toxicological Profile and Biological Activity

A thorough review of publicly available toxicological data reveals significant gaps. Most safety data sheets report that acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, and reproductive toxicity have not been fully investigated.[1][10][11] One source indicates the substance is not considered to be persistent, bioaccumulative, and toxic (PBT) or have endocrine-disrupting properties.[1]

Expert Insight: The absence of comprehensive toxicological data does not imply safety. For novel or niche research chemicals like this, a conservative approach is warranted. All handling should be performed under the assumption that the compound is potentially toxic via multiple routes of exposure, a principle reflected in the GHS classification of specific target organ toxicity upon repeated exposure.[2] Currently, there is no specific, peer-reviewed information available regarding its biological activities or its application in drug development. Its primary documented use is as a chemical intermediate and laboratory reagent.[2][6]

Protocol: Safe Handling and Storage

A self-validating protocol for handling this compound involves a multi-layered approach encompassing engineering controls, personal protective equipment (PPE), and specific storage conditions. The causality behind each step is crucial for ensuring researcher safety.

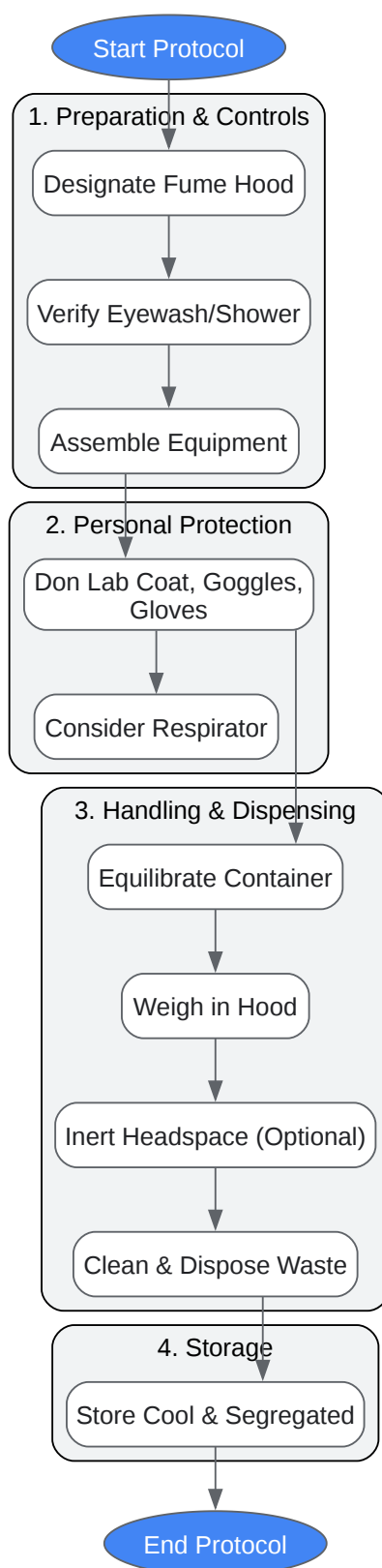
Objective: To safely handle and dispense **4,5-Bis(mercaptomethyl)-o-xylene** for use in a chemical synthesis reaction.

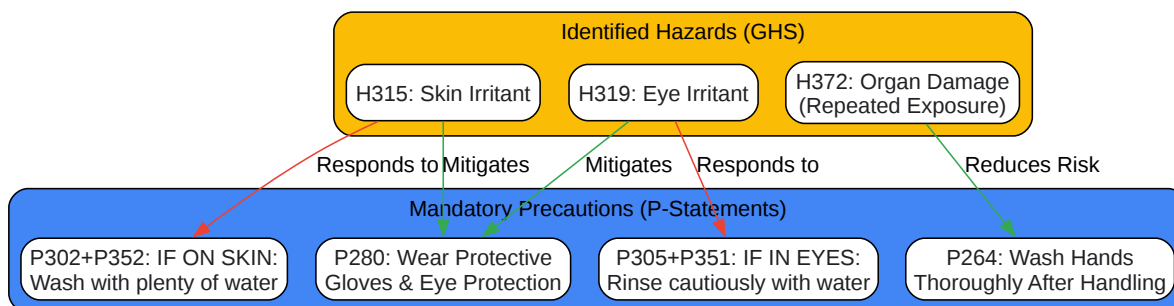
Methodology:

- Preparation (Engineering Controls):
 - Step 1.1: Designate a certified chemical fume hood for the procedure.
 - Causality: This is the primary engineering control to prevent inhalation of any dust or potential vapors, especially given the lack of inhalation toxicity data.[\[1\]](#)[\[2\]](#)
 - Step 1.2: Ensure a safety shower and eyewash station are accessible and tested.
 - Causality: The compound is a known serious eye and skin irritant (H315, H319), making immediate decontamination facilities essential.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Step 1.3: Assemble all necessary glassware, spatulas, and weighing paper within the fume hood. Prepare a labeled waste container for contaminated disposables.
 - Causality: Confining all materials within the controlled space minimizes the risk of contamination outside the hood.
- Personal Protective Equipment (PPE):
 - Step 2.1: Don a lab coat, splash-proof safety goggles (or a face shield), and nitrile gloves.
 - Causality: This standard PPE protects against accidental splashes and contact with skin and eyes.[\[1\]](#)[\[2\]](#)
 - Step 2.2: For weighing larger quantities where dust may be generated, consider using a respirator with an appropriate cartridge.

- Causality: This provides an additional layer of protection against inhalation, adhering to the ALARA (As Low As Reasonably Achievable) exposure principle.
- Handling and Dispensing:
 - Step 3.1: Retrieve the container from its designated storage location (recommended: 2-8°C).[2] Allow it to equilibrate to room temperature before opening.
 - Causality: Allowing the container to warm up prevents atmospheric moisture from condensing inside, which could degrade the thiol-containing compound.
 - Step 3.2: Carefully open the container inside the fume hood. Avoid creating dust.
 - Step 3.3: Use a clean spatula to weigh the desired amount of the solid onto weighing paper or directly into a tared reaction vessel.
 - Step 3.4: Tightly reseal the main container. If the compound is particularly sensitive to oxidation, consider flushing the headspace with an inert gas like nitrogen or argon before sealing.
 - Causality: The two thiol groups are prone to oxidation, which can form disulfide impurities. An inert atmosphere minimizes this degradation during storage.
 - Step 3.5: Clean the spatula and any contaminated surfaces with an appropriate solvent (e.g., ethanol) and dispose of the cleaning materials in the designated waste container.
- Storage:
 - Step 4.1: Store the sealed container in a cool, dark, and well-ventilated area, away from incompatible materials such as strong acids, bases, oxidizing agents, and reducing agents.[2]
 - Causality: Proper segregation prevents hazardous reactions. Thiols can react vigorously with strong oxidizers.

The workflow for this protocol is visualized below.





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- To cite this document: BenchChem. [Introduction: A Chemist's Perspective on a Versatile Dithiol Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159100#cas-number-10230-61-2-properties-and-synonyms>]

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